

# Technical Guide: Physicochemical Properties of 2-(Ethylsulfonyl)ethanamine

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## Compound of Interest

Compound Name: 2-(Ethylsulfonyl)ethanamine

Cat. No.: B062192

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a focused examination of the core molecular attributes of **2-(Ethylsulfonyl)ethanamine**, an important building block in medicinal chemistry and pharmaceutical research. Its unique sulfonyl group imparts specific properties that are leveraged in the synthesis of novel therapeutic agents.[\[1\]](#)[\[2\]](#)

## Molecular Identity and Structure

**2-(Ethylsulfonyl)ethanamine** is a bifunctional organic compound containing both a primary amine (-NH<sub>2</sub>) and an ethylsulfonyl (-SO<sub>2</sub>CH<sub>2</sub>CH<sub>3</sub>) group. This structure allows it to participate in a variety of chemical reactions, making it a versatile intermediate.[\[1\]](#)[\[2\]](#) The presence of the ethylsulfonyl moiety can enhance the pharmacokinetic properties of molecules into which it is incorporated.[\[1\]](#)[\[2\]](#)

The canonical SMILES representation of the molecule is CCS(=O)(=O)CCN.[\[3\]](#)

Caption: 2D structure of **2-(Ethylsulfonyl)ethanamine**.

## Core Physicochemical Data

The fundamental properties of a compound are critical for its application in synthesis and drug design. The molecular formula and weight are primary identifiers for stoichiometric calculations and analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NO <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	137.2 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	173336-82-8	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Light pale yellow solid	<a href="#">[1]</a> <a href="#">[2]</a>

## Applications in Research and Development

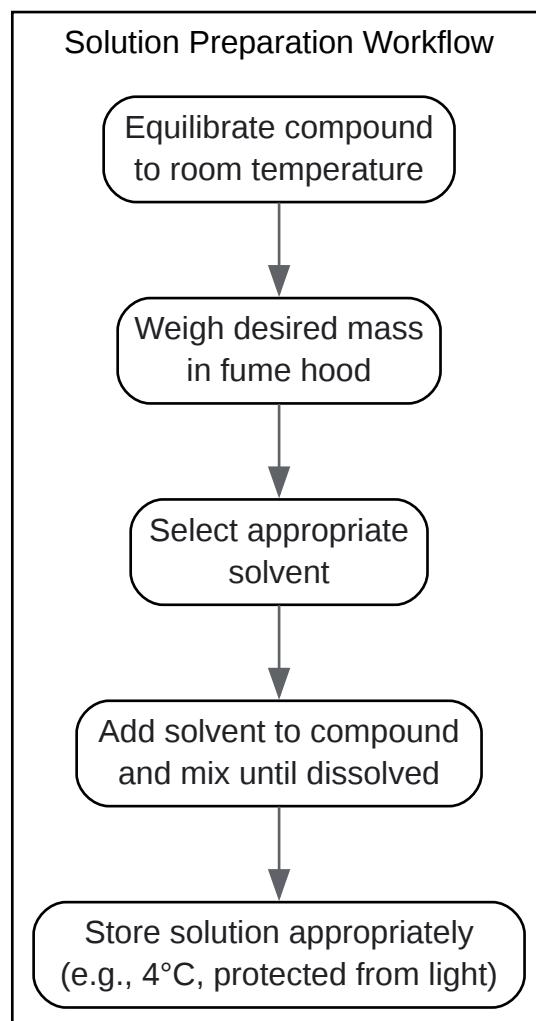
**2-(Ethylsulfonyl)ethanamine** serves as a valuable intermediate in several areas of chemical and pharmaceutical research:

- Medicinal Chemistry: It is a key building block in the synthesis of biologically active molecules and novel therapeutic agents.[\[1\]](#)[\[2\]](#) Its ability to undergo nucleophilic substitution reactions is particularly useful.[\[1\]](#)[\[2\]](#)
- Drug Discovery: The ethylsulfonyl group can improve the pharmacokinetic profile of drug candidates.[\[1\]](#)[\[2\]](#)
- Analytical Chemistry: The compound can be used as a reagent in various analytical techniques.[\[1\]](#)

## Experimental Protocols: Compound Handling

Due to its chemical nature, proper handling and storage are essential to maintain the integrity of **2-(Ethylsulfonyl)ethanamine**.

- Temperature: Store the compound at 0-8°C.[\[1\]](#)
- Atmosphere: Keep in a tightly sealed container, protected from moisture.
- Location: Store in a dry, well-ventilated area away from incompatible substances.



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